

Analysis of Sulfur Compounds in Natural Gas Using Micro Gas Chromatography

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Compound of Interest

Compound Name: *tert-Butyl mercaptan*

Cat. No.: *B031775*

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Application Note and Protocol

This document provides a detailed methodology for the qualitative and quantitative analysis of sulfur compounds in natural gas using micro Gas Chromatography (micro GC). This technique is crucial for ensuring gas quality, meeting regulatory requirements, and protecting infrastructure from corrosion.

Introduction

Natural gas is a critical energy source, but it often contains sulfur compounds that must be monitored and controlled. These compounds, including hydrogen sulfide (H₂S), carbonyl sulfide (COS), and various mercaptans, are corrosive to pipelines and equipment, can poison catalysts in processing plants, and are often odorized with specific sulfur compounds like **tert-butyl mercaptan** (TBM) or tetrahydrothiophene (THT) for leak detection.^[1] Micro GCs offer a rapid, reliable, and field-deployable solution for analyzing these sulfur compounds. Their compact size and fast analysis times make them ideal for on-site monitoring and process control.

Principle of Micro GC Analysis

Micro GCs are miniaturized gas chromatographs that separate components of a gaseous sample based on their differential partitioning between a stationary phase (the column) and a mobile phase (a carrier gas). The separated components are then detected by a universal detector, typically a micro-thermal conductivity detector (μTCD). For enhanced sensitivity and

selectivity towards sulfur compounds, other detectors like a micro Flame Photometric Detector (μ FPD) or a Sulfur Chemiluminescence Detector (SCD) can be employed.[2]

Experimental Protocols

Instrumentation

A dual-channel micro GC, such as the Agilent 490 Micro GC, is well-suited for this analysis.[1] A typical configuration includes:

- Channel 1: PoraPLOT U column for the separation of H_2S and COS from light hydrocarbons. [1]
- Channel 2: CP-Sil 13 CB column for the separation of mercaptans and other sulfur compounds.[1]
- Detector: Micro-Thermal Conductivity Detector (μ TCD) is standard. For trace-level analysis, more sensitive detectors may be required.[3]
- Carrier Gas: Helium or Argon.

To prevent the adsorption of reactive sulfur compounds, it is critical to use a system with an inert sample path.[4]

Sample Preparation

Direct injection of the natural gas sample is typical. Ensure that the sample is free of particulate matter and liquids to protect the micro GC columns and injector. Use appropriate pressure regulators to deliver the sample to the instrument at the required pressure.

Calibration

A certified gas standard containing known concentrations of the target sulfur compounds in a matrix representative of natural gas should be used for calibration.[5] A multi-point calibration is recommended to establish the linearity of the response for each compound. The response factors for sulfur compounds are generally equimolar on a sulfur basis when using a sulfur-specific detector like an SCD.[5]

Micro GC Operating Conditions

The following table outlines typical operating parameters for the analysis of sulfur compounds in natural gas using a dual-channel micro GC.

Parameter	Channel 1 (PoraPLOT U)	Channel 2 (CP-Sil 13 CB)
Column Temperature	65 °C	80 °C
Carrier Gas	Helium	Helium
Carrier Gas Pressure	130 kPa	255 kPa
Injection Time	50 ms	110 ms

Table 1: Example Micro GC Operating Conditions.[\[1\]](#)

Data Presentation and Quantitative Analysis

The output from the micro GC is a chromatogram showing peaks corresponding to the separated compounds. The retention time of a peak is used for qualitative identification, while the peak area is used for quantitative analysis.

Quantitative Data Summary

The following table summarizes the performance characteristics that can be expected from a well-calibrated micro GC system for sulfur compound analysis.

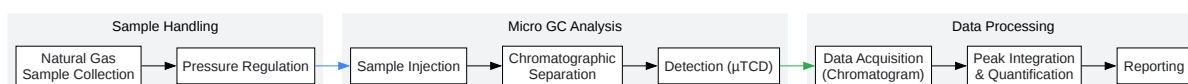
Compound	Typical Concentration Range	Retention Time Repeatability (%RSD)	Area Repeatability (%RSD)
Hydrogen Sulfide (H ₂ S)	1 - 100 ppm	< 0.1	< 1
Carbonyl Sulfide (COS)	1 - 100 ppm	< 0.1	< 1
Methyl Mercaptan (MM)	5 - 50 ppm	< 0.2	< 2
Ethyl Mercaptan (EM)	5 - 50 ppm	< 0.2	< 2
Dimethyl Sulfide (DMS)	5 - 50 ppm	< 0.2	< 2
tert-Butyl Mercaptan (TBM)	1 - 20 ppm	< 0.2	< 2
Tetrahydrothiophene (THT)	1 - 20 ppm	< 0.2	< 2

Table 2: Typical Performance Data for Sulfur Compound Analysis by Micro GC. Data compiled from multiple sources indicating expected performance.[\[3\]](#)[\[6\]](#)

Visualizations

Experimental Workflow

The following diagram illustrates the typical workflow for analyzing sulfur compounds in natural gas using a micro GC.

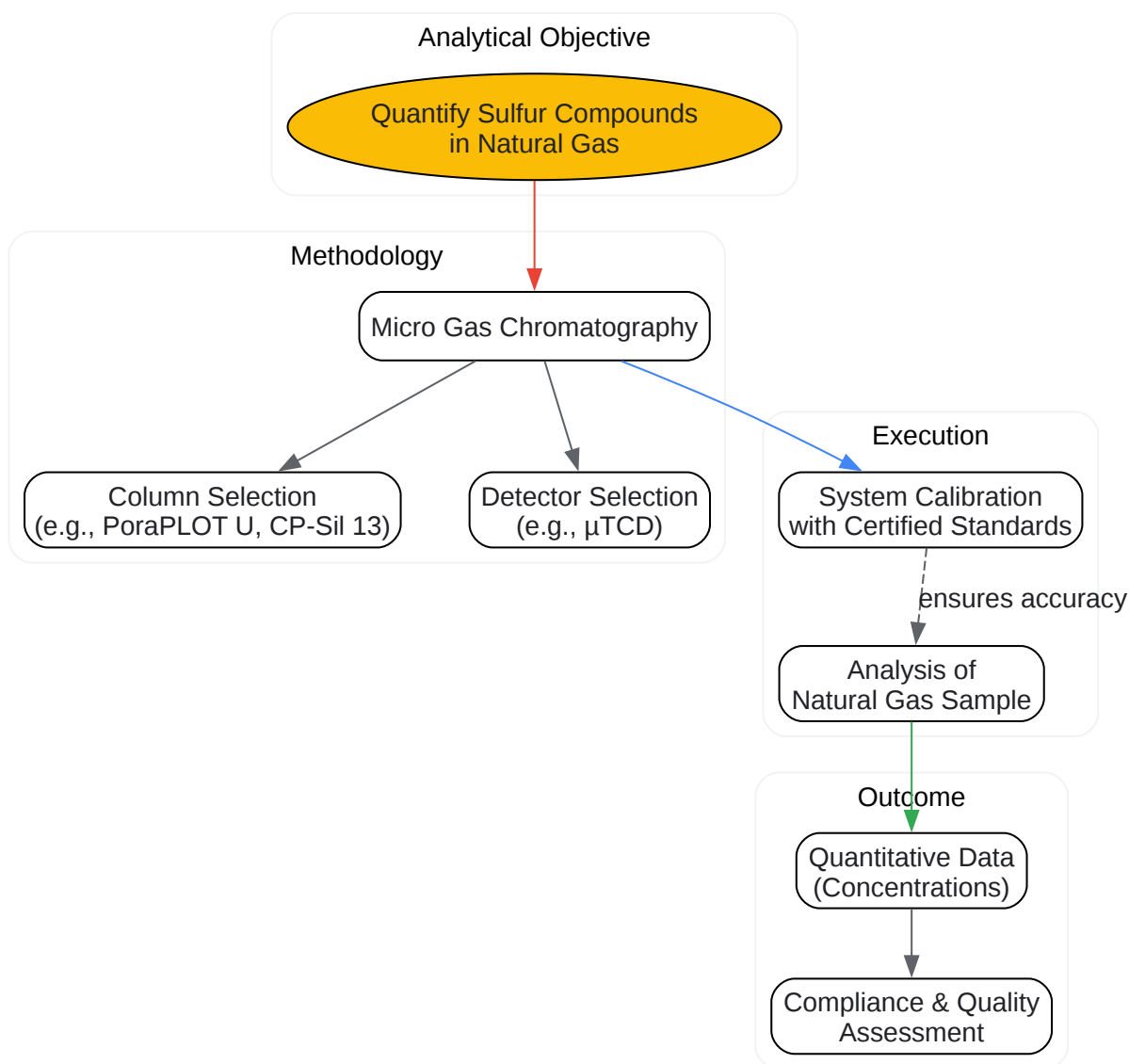


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Figure 1. Experimental workflow for micro GC analysis of sulfur compounds.

Logical Relationships in Sulfur Analysis

This diagram outlines the key logical steps and considerations in the analysis of sulfur compounds in natural gas.



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Figure 2. Logical relationships in the analysis of sulfur compounds.

Conclusion

Micro Gas Chromatography is a powerful and efficient technique for the analysis of sulfur compounds in natural gas.[1] By utilizing appropriate columns and maintaining an inert sample path, accurate and repeatable quantification of key sulfur species can be achieved in a short analysis time. This methodology is essential for quality control, process monitoring, and ensuring the safety and integrity of natural gas infrastructure.

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References

- 1. [agilent.com](https://www.agilent.com) [[agilent.com](https://www.agilent.com)]
- 2. [emerson.com](https://www.emerson.com) [[emerson.com](https://www.emerson.com)]
- 3. [agilent.com](https://www.agilent.com) [[agilent.com](https://www.agilent.com)]
- 4. [gcms.labrulez.com](https://www.gcms.labrulez.com) [[gcms.labrulez.com](https://www.gcms.labrulez.com)]
- 5. [mtb.es](https://www.mtb.es) [[mtb.es](https://www.mtb.es)]
- 6. [agilent.com](https://www.agilent.com) [[agilent.com](https://www.agilent.com)]
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